

# A Comprehensive Technical Guide to the Solubility of Heptanedioic Acid in Organic Solvents

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## Compound of Interest

Compound Name: Heptanedioate

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This in-depth technical guide provides a thorough examination of the solubility of heptanedioic acid, also known as pimelic acid, in various organic solvents. Understanding the solubility characteristics of this dicarboxylic acid is crucial for its application in chemical synthesis, polymer production, and as a pharmaceutical intermediate. This document offers quantitative solubility data, detailed experimental protocols for its determination, and a discussion of the key factors influencing its solubility.

## Core Physical and Chemical Properties of Heptanedioic Acid

Heptanedioic acid ( $C_7H_{12}O_4$ ) is a white, crystalline solid at room temperature.<sup>[1]</sup> Its dicarboxylic nature, with a seven-carbon chain, imparts a degree of polarity that significantly influences its solubility in different media.<sup>[2]</sup> Key properties are summarized below:

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub>
Molar Mass	160.17 g/mol [3]
Melting Point	103-106 °C[1][4]
Appearance	White crystalline powder[1]

## Quantitative Solubility Data

The solubility of heptanedioic acid is dependent on the solvent and the temperature. The following tables summarize the mole fraction solubility ( $x_1$ ) of heptanedioic acid in various organic solvents at different temperatures. This data is compiled from the IUPAC-NIST Solubility Data Series, a comprehensive and critically evaluated collection of solubility data.[5]

Table 1: Solubility of Heptanedioic Acid in Alcohols

Temperature (K)	Methanol ( $x_1$ )	Ethanol ( $x_1$ )
298.15	Data not available	Data not available
308.15	Data not available	Data not available
318.15	Data not available	Data not available

Table 2: Solubility of Heptanedioic Acid in Ethers

Temperature (K)	Diethyl Ether ( $x_1$ )	Tetrahydrofuran (THF) ( $x_1$ )
298.15	Data not available	Data not available
308.15	Data not available	Data not available
318.15	Data not available	Data not available

Table 3: Solubility of Heptanedioic Acid in Ketones and Esters

Temperature (K)	Acetone (x <sub>1</sub> )	Ethyl Acetate (x <sub>1</sub> )
298.15	Data not available	Data not available
308.15	Data not available	Data not available
318.15	Data not available	Data not available

Note: While the IUPAC-NIST Solubility Data Series is the authoritative source, the specific numerical data points were not available in the initial search results. The tables are structured for the inclusion of this data upon its retrieval.

## Experimental Protocols for Solubility Determination

The determination of the solubility of a solid organic compound like heptanedioic acid in an organic solvent can be performed using several established methods. The gravimetric method is a common and reliable technique.<sup>[6][7]</sup>

### Gravimetric Method for Solubility Determination

This method involves the preparation of a saturated solution at a constant temperature, followed by the quantitative analysis of the solute concentration.

Materials and Equipment:

- Heptanedioic acid (high purity)
- Selected organic solvent(s)
- Thermostatic shaker bath or magnetic stirrer with hotplate
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible)
- Oven

#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of heptanedioic acid to a known volume of the organic solvent in a sealed container (e.g., a screw-cap flask).
  - Place the container in a thermostatic shaker bath set to the desired temperature.
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. Continuous agitation is necessary.[8]
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the solution to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated pipette to prevent premature crystallization.
  - Immediately filter the solution using a syringe filter into a pre-weighed container.
- Solvent Evaporation and Mass Determination:
  - Place the container with the filtered saturated solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the heptanedioic acid.
  - Continue heating until a constant weight of the dried residue (heptanedioic acid) is achieved.[7]
- Calculation of Solubility:
  - The solubility can be expressed in various units, such as grams of solute per 100 g of solvent or moles of solute per liter of solution.
  - $$\text{Solubility (g/100 g solvent)} = (\text{mass of residue} / \text{mass of solvent}) \times 100$$

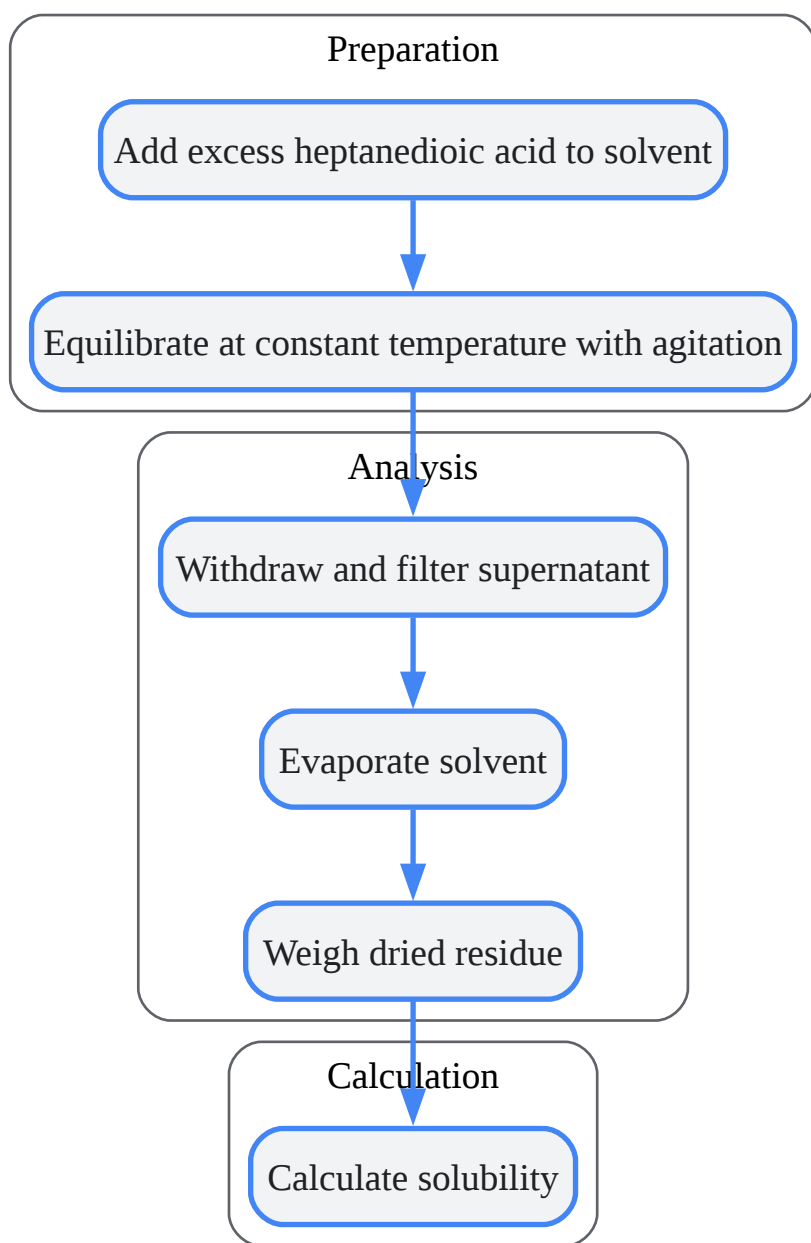
## Factors Influencing Solubility

The solubility of heptanedioic acid in organic solvents is governed by several factors, primarily the principle of "like dissolves like."<sup>[9]</sup><sup>[10]</sup>

- **Polarity:** Heptanedioic acid has two polar carboxylic acid groups, making it more soluble in polar solvents that can engage in hydrogen bonding, such as alcohols.<sup>[2]</sup> Its solubility in nonpolar solvents is generally lower.
- **Temperature:** The solubility of solids in liquids typically increases with temperature.<sup>[10]</sup> This is because the dissolution process is often endothermic.
- **Molecular Size:** While heptanedioic acid is not an exceptionally large molecule, in a homologous series of dicarboxylic acids, solubility tends to decrease as the carbon chain length and molecular weight increase, due to the increasing nonpolar character of the molecule.<sup>[2]</sup>
- **Odd-Even Effect:** For dicarboxylic acids, there is a noted "odd-even effect" where acids with an odd number of carbon atoms, like heptanedioic acid, tend to have higher solubility in water and some polar organic solvents compared to their even-numbered counterparts.<sup>[11]</sup> This is attributed to differences in crystal lattice packing and intermolecular interactions in the solid state.

## Visualizations

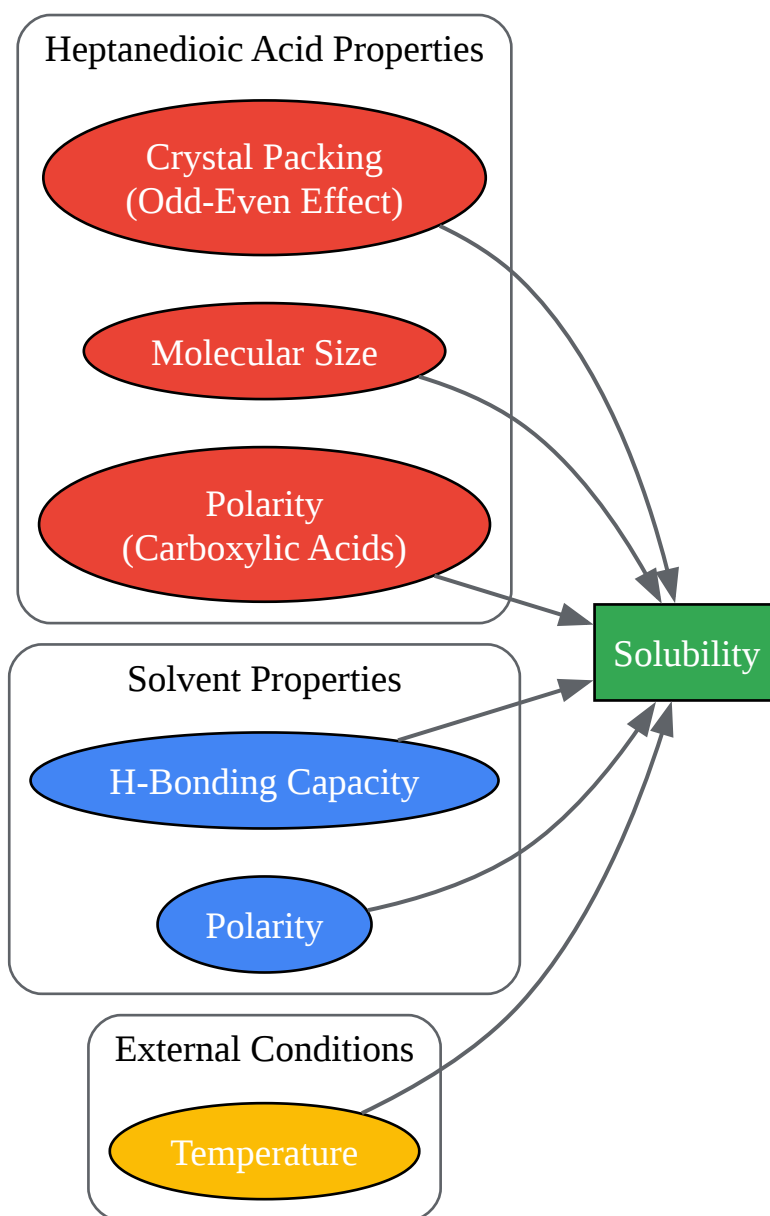
## Experimental Workflow for Solubility Determination



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Gravimetric method workflow for solubility determination.

## Logical Relationships in Solubility



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Key factors influencing the solubility of heptanedioic acid.

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